

Technical Guide: Physicochemical Characterization and Stability of 4-(4-Bromophenyl)butan-1-ol

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)butan-1-ol

Cat. No.: B1516967

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Abstract

This technical guide provides a comprehensive analysis of **4-(4-Bromophenyl)butan-1-ol** (CAS No. 75906-36-4), a key intermediate in organic synthesis. The document details the compound's physical and chemical properties, outlines its stability profile under various conditions, and presents robust protocols for its handling, storage, and assessment. By synthesizing data from chemical suppliers and established principles of organic chemistry, this guide serves as an authoritative resource for professionals utilizing this compound in research and development, ensuring its integrity and the reproducibility of experimental outcomes.

Introduction to 4-(4-Bromophenyl)butan-1-ol

4-(4-Bromophenyl)butan-1-ol is a bifunctional organic molecule belonging to the class of aryl halides and primary alcohols.^{[1][2][3]} Its structure, featuring a brominated aromatic ring connected to a linear four-carbon alcohol chain, makes it a versatile building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^[4] The presence of the bromine atom provides a reactive handle for cross-coupling reactions, while the primary alcohol group allows for a wide range of functional group transformations. Understanding the inherent properties and stability of this intermediate is paramount for its effective use in multi-step syntheses.

Physicochemical Properties

The physical appearance of **4-(4-Bromophenyl)butan-1-ol** is typically a solid at room temperature.^[5] Its key physicochemical properties are summarized in the table below, compiled from various supplier technical data and predictive models.

Property	Value	Source
CAS Number	75906-36-4	^[5] ^[6]
Molecular Formula	C ₁₀ H ₁₃ BrO	^[5] ^[7]
Molecular Weight	229.11 g/mol	^[5] ^[6]
Appearance	Solid	^[5]
Boiling Point	319.6 ± 25.0 °C (Predicted)	^[5]
Density	1.356 ± 0.06 g/cm ³ (Predicted)	^[5]
pKa	15.13 ± 0.10 (Predicted)	^[5]
Storage Class	11 - Combustible Solids	

Stability Profile and Recommended Handling

The stability of **4-(4-Bromophenyl)butan-1-ol** is governed by the chemical nature of its two primary functional groups: the aryl bromide and the primary alcohol.

Inherent Stability: Aryl halides are generally stable and less reactive than their alkyl halide counterparts in nucleophilic substitution reactions.^[2] The carbon-bromine bond on the benzene ring is strengthened by the sp² hybridization of the carbon atom. The primary alcohol group is also stable under neutral conditions but is susceptible to oxidation.

Recommended Storage: The compound should be stored sealed in a dry, well-ventilated place at room temperature.^[5]^[6]^[8] This is standard practice to prevent potential degradation from atmospheric moisture and to maintain a controlled environment.

Factors Influencing Instability:

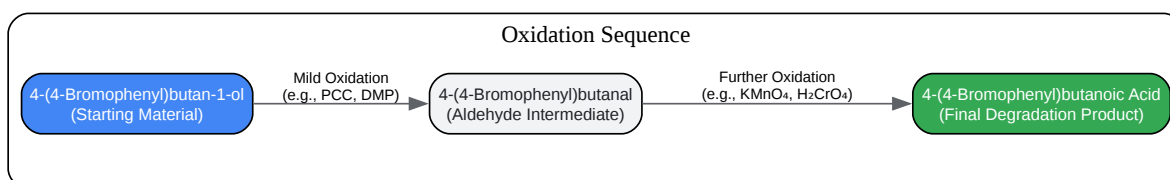
- **High Temperatures:** While the predicted boiling point is high, thermal decomposition can occur at elevated temperatures, potentially leading to the release of hydrogen halides.^[9]

- **Strong Oxidizing Agents:** The primary alcohol is susceptible to oxidation by strong oxidizing agents, which can convert it to the corresponding aldehyde or carboxylic acid.
- **Incompatible Materials:** Avoid contact with strong acids, acid chlorides, and acid anhydrides. [9]
- **Ignition Sources:** As a combustible solid, the compound and its containers should be kept away from heat, sparks, and open flames. [10]

Potential Degradation Pathways

The primary route of degradation for **4-(4-Bromophenyl)butan-1-ol** under typical laboratory or industrial conditions involves the oxidation of the alcohol moiety. While the aryl bromide is relatively robust, it can undergo dehalogenation under specific reductive conditions or in the presence of certain metal catalysts, though this is less common during storage. [11][12][13]

The most probable degradation pathway is the two-step oxidation of the butan-1-ol side chain.



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Caption: Potential oxidative degradation pathway of **4-(4-Bromophenyl)butan-1-ol**.

Experimental Protocols

Protocol: Visual Inspection for Purity and Degradation

Objective: To qualitatively assess the integrity of a sample of **4-(4-Bromophenyl)butan-1-ol**.

Methodology:

- **Preparation:** Place the sealed container in a well-lit area. Ensure personal protective equipment (gloves, safety glasses) is worn.
- **Color and Form Assessment:** Observe the material through the container. A high-purity sample should appear as a uniform solid.^[5] Note any discoloration (e.g., yellowing or browning), which may indicate the presence of impurities or degradation products.
- **Physical State Check:** Note if the solid appears clumped, oily, or has taken on a liquid consistency, which could suggest hygroscopicity or the presence of low-melting-point impurities.
- **Odor Evaluation (with extreme caution):** If required and deemed safe by institutional protocols, carefully waft vapors towards the nose. Do not directly inhale from the container. Any sharp, acidic, or otherwise unexpected odor could signal decomposition.
- **Record Keeping:** Document all observations, including the lot number, date of inspection, and appearance, in a laboratory notebook.

Protocol: Recommended Long-Term Storage

Objective: To ensure the long-term stability and integrity of **4-(4-Bromophenyl)butan-1-ol**.

Methodology:

- **Container Selection:** Ensure the compound is stored in its original, tightly sealed container. If transferred, use an amber glass bottle with a tight-fitting, chemically resistant cap to protect from light and air.
- **Atmosphere:** For maximum stability, especially for analytical standards, consider flushing the container headspace with an inert gas (e.g., nitrogen or argon) before sealing to displace oxygen and moisture.
- **Location:** Store the container in a designated cabinet for combustible solids, away from incompatible materials such as strong oxidizing agents and acids.^{[9][10]}
- **Environment:** The storage area should be cool, dry, and well-ventilated, maintaining a consistent room temperature.^{[5][6]} Avoid areas with direct sunlight or significant temperature

fluctuations.

- Labeling: Ensure the container is clearly labeled with the compound name, CAS number, date received, and any applicable hazard warnings.

Safety Precautions

4-(4-Bromophenyl)butan-1-ol is classified as hazardous. The primary identified hazard is that it is harmful if swallowed (Acute Toxicity, Oral, Category 4).[5]

- GHS Pictogram: GHS07 (Exclamation Mark)[5]
- Signal Word: Warning[5]
- Hazard Statement: H302: Harmful if swallowed.[5]
- Precautionary Statements: P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[5]

Standard laboratory practices should be followed, including the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat.[10] All handling should be performed in a well-ventilated area or a chemical fume hood.[14]

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